

Navigating Clinofibrate Solubility: A Technical Guide

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Compound of Interest

Compound Name: Clinofibrate

Cat. No.: B1669179

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **clinofibrate** in DMSO and ethanol. Below you will find troubleshooting advice and frequently asked questions to assist in your experimental workflows.

Solubility Data

The solubility of **clinofibrate** varies between dimethyl sulfoxide (DMSO) and ethanol. The following table summarizes the quantitative solubility data for easy comparison.

Solvent	Solubility
DMSO	15 mg/mL ^[1]
Ethanol	30 mg/mL ^[1]

Experimental Protocols

Below are detailed methodologies for preparing **clinofibrate** stock solutions in DMSO and ethanol.

Protocol for Preparing Clinofibrate Stock Solution in DMSO

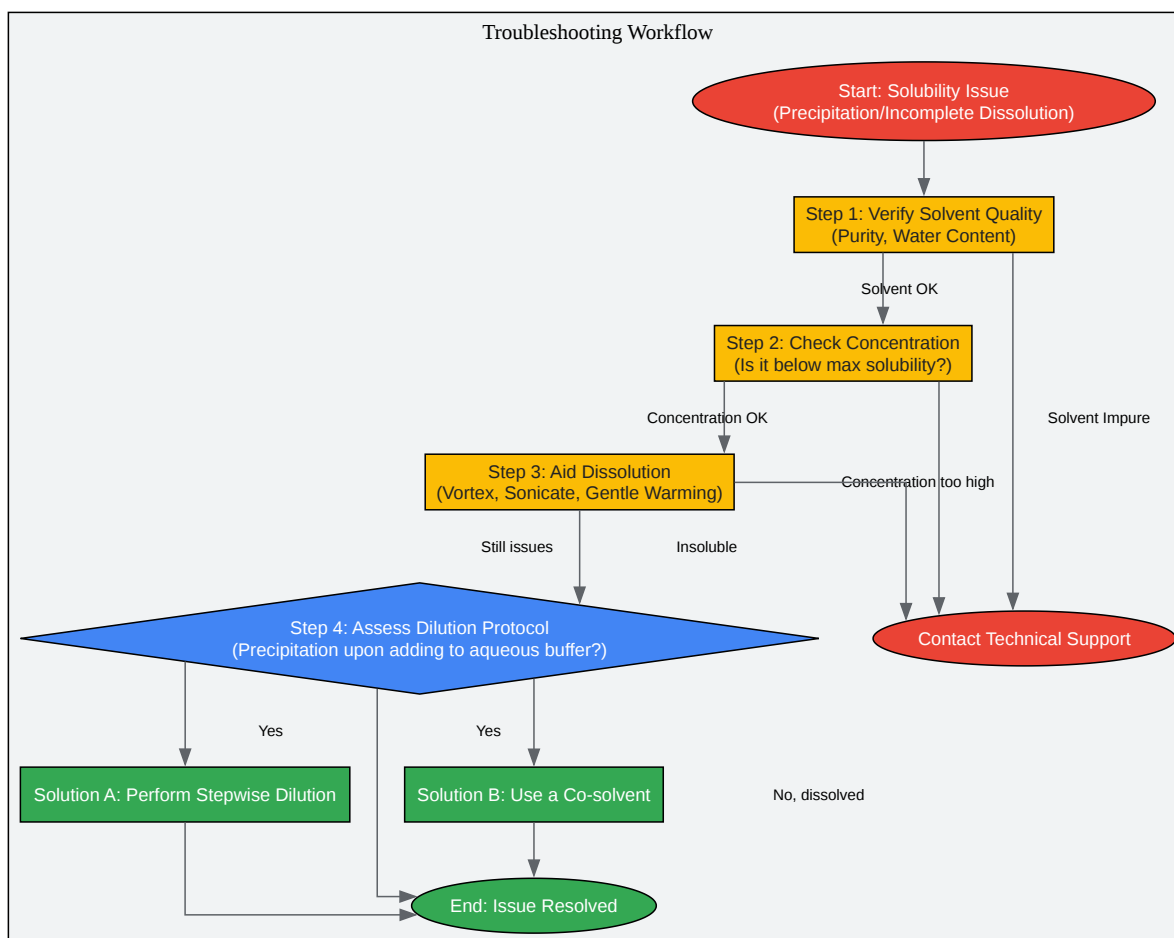
- Preparation: Ensure your DMSO is of high purity (anhydrous or cell culture grade) to avoid introducing contaminants or water, which can affect solubility.
- Weighing: Accurately weigh the desired amount of **clinofibrate** powder.
- Dissolution: Add the appropriate volume of DMSO to achieve the desired concentration (not exceeding 15 mg/mL). For example, to prepare a 10 mg/mL stock solution, add 1 mL of DMSO to 10 mg of **clinofibrate**.
- Mixing: Vortex the solution vigorously. Gentle warming (to 37°C) and/or sonication can be used to aid dissolution if the compound does not dissolve readily.
- Storage: Store the stock solution at -20°C or -80°C for long-term stability. Avoid repeated freeze-thaw cycles.

Protocol for Preparing Clinofibrate Stock Solution in Ethanol

- Preparation: Use a high-purity grade of ethanol (e.g., 200 proof, absolute ethanol).
- Weighing: Accurately weigh the desired amount of **clinofibrate**.
- Dissolution: Add the calculated volume of ethanol to reach the target concentration (up to 30 mg/mL). To make a 20 mg/mL stock, for instance, dissolve 20 mg of **clinofibrate** in 1 mL of ethanol.
- Mixing: Vortex the mixture thoroughly. If necessary, sonicate or warm the solution gently to facilitate complete dissolution.
- Storage: Store the resulting solution at -20°C or -80°C to maintain its integrity over time.

Troubleshooting Guide

Encountering issues with **clinofibrate** solubility? This guide provides a systematic approach to resolving common problems.



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References

- 1. caymanchem.com [caymanchem.com]
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